

Independent Validation of Published LAM-003 Findings: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LAM-003

Cat. No.: B1574645

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the published preclinical findings for **LAM-003**, a novel HSP90 inhibitor, with alternative approved therapies for FMS-like tyrosine kinase 3 (FLT3)-mutated Acute Myeloid Leukemia (AML). The data presented for **LAM-003** is primarily derived from a key publication in Blood Advances by Beeharry et al. (2019), which includes authors affiliated with AI Therapeutics, the developer of **LAM-003**. To date, independent validation of these specific findings by unaffiliated research groups has not been identified in the published literature.

Executive Summary

LAM-003 is a prodrug of the heat shock protein 90 (HSP90) inhibitor, **LAM-003A**. It has shown potent preclinical activity against AML cell lines harboring FLT3 internal tandem duplication (ITD) mutations, a common driver of this aggressive leukemia. Notably, **LAM-003** appears to overcome resistance mechanisms to existing FLT3 inhibitors, including secondary mutations and protective stromal signaling. Furthermore, it exhibits strong synergy with the BCL-2 inhibitor venetoclax. This guide summarizes the key preclinical data for **LAM-003** and

compares its performance with established FLT3 inhibitors: midostaurin, gilteritinib, and quizartinib, based on their respective clinical trial data.

Data Presentation

Table 1: In Vitro Efficacy of LAM-003 in FLT3-ITD AML Cell Lines

Cell Line	FLT3 Status	LAM-003 EC50 (nM)	Reference
MV-4-11	FLT3-ITD	~50	[1]
MOLM-13	FLT3-ITD	~100	[1]
MOLM-14	FLT3-ITD	~100	[2]

EC50 values are approximate, as extracted from graphical representations in the cited literature.

Table 2: In Vivo Efficacy of LAM-003 in FLT3-ITD AML Xenograft Models

Model	Treatment	Key Finding	Reference
MV-4-11 Xenograft	LAM-003	84% tumor regression	[1]
MOLM-13 Systemic	LAM-003 (75 mg/kg)	Significantly extended survival vs. vehicle (p=0.005)	[1]
MOLM-13 Systemic	LAM-003 (150 mg/kg)	Significantly extended survival vs. vehicle (p=0.008)	[1]
MOLM-13 Systemic	LAM-003 + Venetoclax	Significantly prolonged survival compared to single agents	[1][3]

Table 3: Comparison of LAM-003 (Preclinical) with Approved FLT3 Inhibitors (Clinical Data)

Agent	Mechanism of Action	Setting	Key Efficacy Data	Reference
LAM-003	HSP90 Inhibitor (indirectly targets FLT3)	Preclinical (Relapsed/Refractory models)	Overcomes FLT3 inhibitor resistance mutations (e.g., D835, F691); potent synergy with venetoclax. [1][3]	[1][3]
Midostaurin	Multi-kinase Inhibitor (including FLT3)	Newly Diagnosed FLT3-mutated AML	Improved overall and event-free survival when added to standard chemotherapy.[4] [5]	[4][5]
Gilteritinib	FLT3 Inhibitor	Relapsed/Refractory FLT3-mutated AML	Median Overall Survival of 9.3 months vs. 5.6 months with salvage chemotherapy.[6]	[6]
Quizartinib	FLT3 Inhibitor	Newly Diagnosed FLT3-ITD positive AML	Median Overall Survival of 31.9 months when added to chemotherapy vs. 15.1 months with chemotherapy alone.[7][8]	[7][8]

Note: Direct comparison is challenging as **LAM-003** data is preclinical, while data for other agents are from clinical trials.

Experimental Protocols

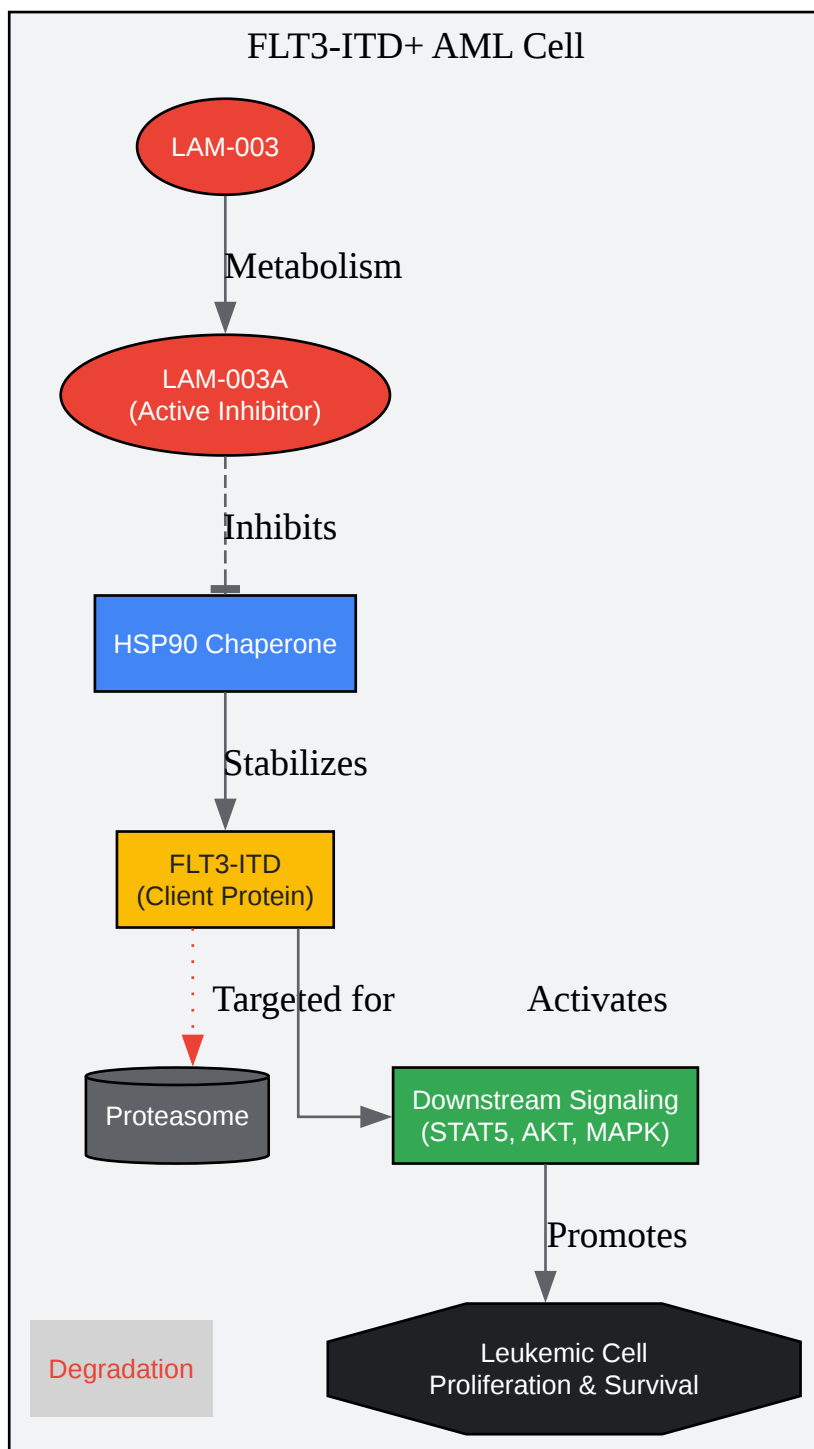
Cell Viability Assay

- Cell Lines: MV-4-11, MOLM-13, and MOLM-14 (all human FLT3-ITD positive AML cell lines).
- Method: Cells were seeded in 96-well plates and treated with varying concentrations of **LAM-003** for 72 hours.[2] Cell viability was assessed using the CellTiter-Glo® Luminescent Cell Viability Assay (Promega), which measures ATP levels as an indicator of metabolically active cells.[2]
- Data Analysis: Luminescence was measured using a plate reader, and the half-maximal effective concentration (EC50) was calculated using non-linear regression analysis.

AML Xenograft Models

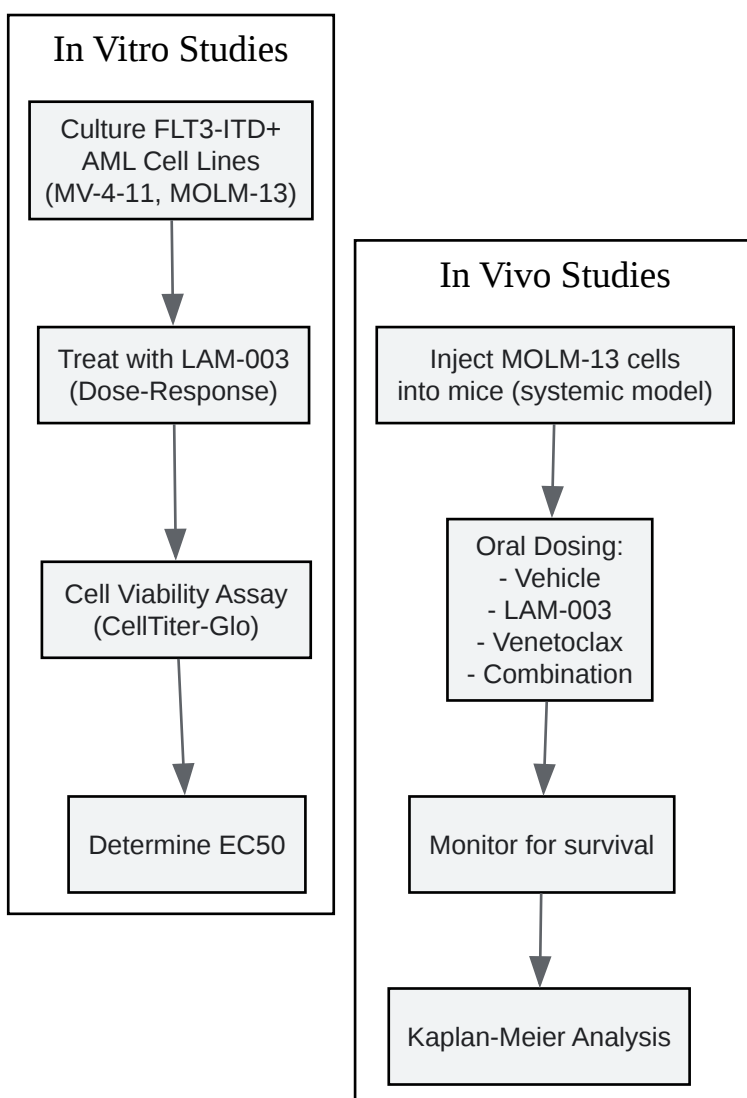
- MV-4-11 Subcutaneous Xenograft:
 - Animals: Immunocompromised mice.
 - Procedure: MV-4-11 cells were implanted subcutaneously. Once tumors were established, mice were randomized to receive either vehicle or **LAM-003** orally, once daily.[1]
 - Endpoint: Tumor volume was measured regularly to assess tumor regression.[1]
- MOLM-13 Systemic Xenograft:
 - Animals: Immunocompromised mice.
 - Procedure: MOLM-13 cells were injected intravenously to establish systemic disease.[9] [10] Treatment with vehicle, **LAM-003**, venetoclax, or the combination was administered orally.[1]
 - Endpoint: The primary endpoint was overall survival, which was monitored and analyzed using Kaplan-Meier survival curves.[1]

Mandatory Visualization



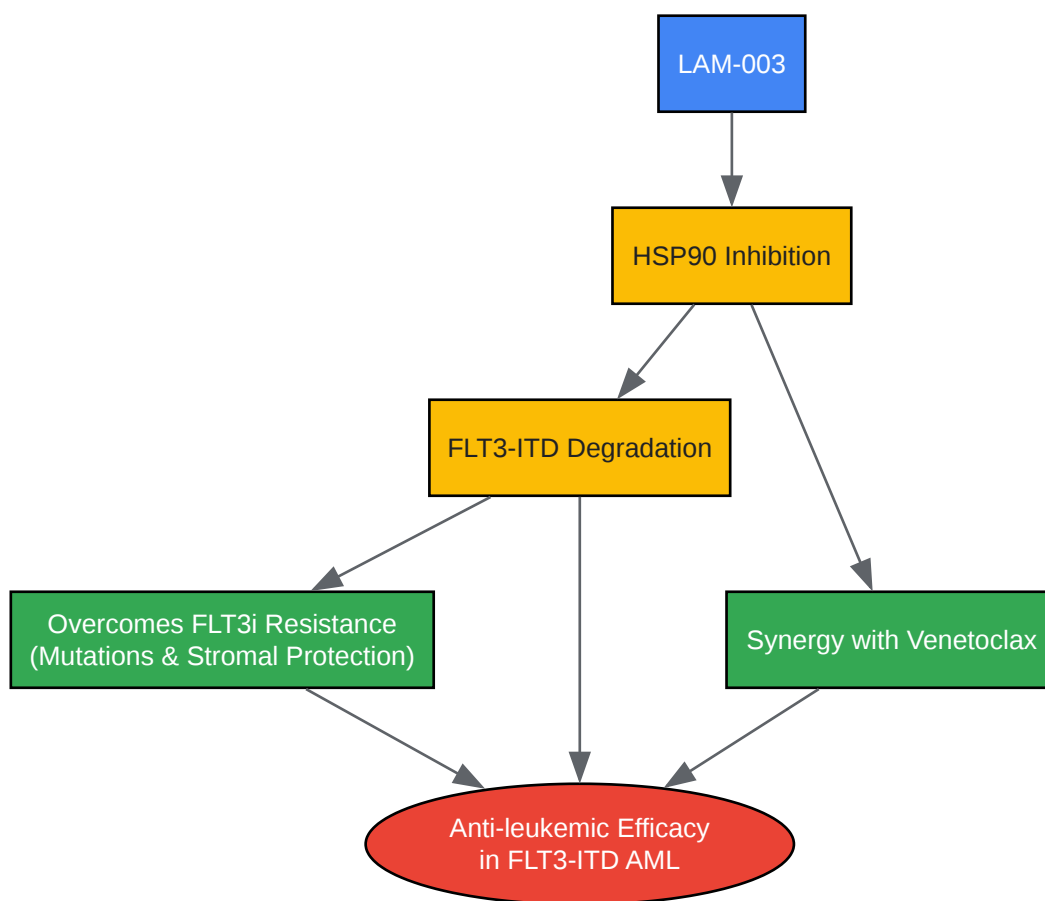
[Click to download full resolution via product page](#)

Caption: Mechanism of action of **LAM-003** in FLT3-ITD positive AML cells.



[Click to download full resolution via product page](#)

Caption: Preclinical experimental workflow for evaluating **LAM-003** efficacy.



[Click to download full resolution via product page](#)

Caption: Logical relationships of **LAM-003**'s properties and therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LAM-003, a new drug for treatment of tyrosine kinase inhibitor-resistant FLT3-ITD-positive AML - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. ashpublications.org [ashpublications.org]
- 3. LAM-003, a new drug for treatment of tyrosine kinase inhibitor-resistant FLT3-ITD-positive AML - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. Midostaurin improves survival in new AML | MDedge \[live.mdedge.com\]](#)
- [5. Midostaurin: an emerging treatment for acute myeloid leukemia patients - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Gilteritinib a New Standard of Care for Relapsed or Refractory AML with FLT3 Mutation - Oncology Practice Management \[oncpracticemanagement.com\]](#)
- [7. Phase III Trial Reports Quizartinib Doubles Overall Survival in FLT3-ITD–Positive AML - The ASCO Post \[ascopost.com\]](#)
- [8. Quizartinib is a good option for AML patients with FLT3-ITD mutations \[the-innovation.org\]](#)
- [9. MOLM-13 Xenograft Model | Xenograft Services \[xenograft.net\]](#)
- [10. MOLM-13 Xenograft Model - Altogen Labs \[altogenlabs.com\]](#)
- To cite this document: BenchChem. [Independent Validation of Published LAM-003 Findings: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1574645/docs#independent-validation-of-published-lam-003-findings-a-comparative-guide\]](https://www.benchchem.com/product/b1574645/docs#independent-validation-of-published-lam-003-findings-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check